

A Comprehensive Technical Guide to the Chemical Structure of Rhamnitol

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This guide provides a detailed overview of the chemical structure of **Rhamnitol**, tailored for researchers, scientists, and professionals in drug development.

Introduction to Rhamnitol

Rhamnitol, also known as L-**Rhamnitol** or 1-deoxy-L-mannitol, is a hexitol, which is a sugar alcohol.[1][2] It is structurally a 1-deoxy derivative of L-mannitol.[1][3] As a naturally occurring compound, it has been identified in various organisms, including apples.[1][4] Its chemical properties and structure are of interest in fields such as metabolomics and synthetic chemistry. [5]

Chemical Structure and Nomenclature

The fundamental characteristics of **Rhamnitol**'s structure are detailed below, providing a complete chemical identity.

The two-dimensional structure of L-**Rhamnitol** is depicted as a six-carbon chain with five hydroxyl (-OH) groups.



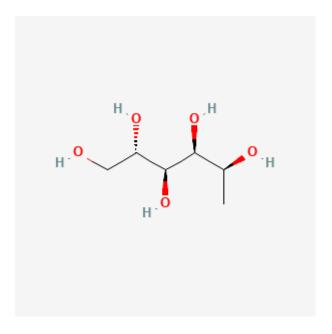
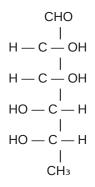


Figure 1: 2D Chemical Structure of L-Rhamnitol.

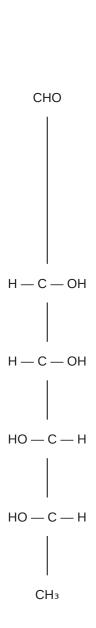
The stereochemistry of **Rhamnitol** is critical for its function and is unambiguously represented using a Fischer projection. This projection illustrates the specific spatial arrangement of the hydroxyl groups along the carbon backbone.



Note: The above DOT script is for conceptual structure. A true Fischer projection for L-Rhamnose (the precursor to L-Rhamnitol) is:



Reduction of the aldehyde (CHO) to an alcohol (CH2OH) yields L-Rhamnitol.



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Conceptual structure of L-Rhamnose, the precursor to L-Rhamnitol.



Note on Fischer Projection for L-**Rhamnitol**: A Fischer projection is typically used for chiral molecules like carbohydrates. L-**Rhamnitol** is derived from the reduction of L-rhamnose.[3] In the Fischer projection of L-rhamnose, the aldehyde group is at the top. For L-**Rhamnitol**, this aldehyde group is reduced to a primary alcohol (-CH₂OH).

The stereochemical configuration of L-**Rhamnitol** is (2S, 3S, 4S, 5S), which defines the three-dimensional arrangement of its atoms.[1][5]

Chemical Identifiers

For precise identification and database referencing, the following identifiers are used for L-Rhamnitol.

Identifier Type	Value
IUPAC Name	(2S,3S,4S,5S)-hexane-1,2,3,4,5-pentol[1][5][6]
Molecular Formula	C6H14O5[1]
SMILES String	CINVALID-LINKO)O)O">C@@HO[1]
InChI Key	SKCKOFZKJLZSFA-BXKVDMCESA-N[1][6]
CAS Number	488-28-8[1]

Physicochemical Properties

A summary of the key physicochemical properties of L-**Rhamnitol** is provided in the table below.



Property	Value
Molecular Weight	166.17 g/mol [7]
Monoisotopic Mass	166.084123558 Da[6]
Polar Surface Area	101.15 Ų[4]
Rotatable Bond Count	4[4][8]
Hydrogen Bond Donors	5[4][8]
Hydrogen Bond Acceptors	5[4][8]

Experimental Protocols

A common method for the preparation of L-**Rhamnitol** is the chemical reduction of L-rhamnose.[3]

Objective: To synthesize L-**Rhamnitol** by the catalytic hydrogenation of 6-deoxy-L-mannose (L-rhamnose).

Materials:

- 6-deoxy-L-mannose (L-rhamnose)
- Catalyst (e.g., Palladium on carbon, Raney nickel)
- Solvent (e.g., water, ethanol)
- Hydrogen gas source
- Reaction vessel suitable for hydrogenation

Procedure:

- Dissolve L-rhamnose in a suitable solvent within the reaction vessel.
- Add the hydrogenation catalyst to the solution.

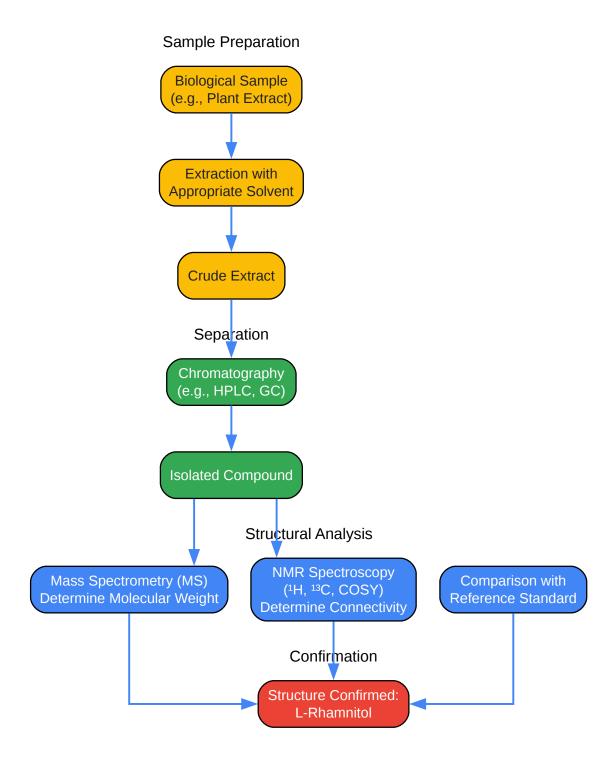


- Pressurize the vessel with hydrogen gas to the required pressure.
- Maintain the reaction under stirring at a controlled temperature until the reaction is complete (monitored by techniques like TLC or HPLC).
- Upon completion, carefully depressurize the vessel and filter off the catalyst.
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the L-Rhamnitol by recrystallization from a suitable solvent system.

Logical Workflow for Structural Elucidation

The process of identifying and confirming the structure of a known compound like **Rhamnitol** in a sample involves a series of analytical steps.





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Workflow for the isolation and structural confirmation of **Rhamnitol**.



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